

Unveiling Muscotoxin A: A Technical Overview of its Molecular Characteristics

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Muscotoxin A

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[City, State] – **Muscotoxin A**, a cyclic lipopeptide isolated from the soil cyanobacterium *Desmonostoc muscorum*, has garnered significant interest within the scientific community for its potent biological activities. This technical guide provides a concise overview of its core molecular properties, laying the groundwork for further research and development.

Molecular Formula and Weight

Muscotoxin A is a complex biomolecule with the following key identifiers:

Property	Value
Molecular Formula	C ₅₈ H ₉₀ N ₁₂ O ₁₆ [1][2]
Molecular Weight	1211.4 g/mol [1][2]
Exact Mass	1210.659 g/mol [1]

Structural and Chemical Nature

Muscotoxin A is classified as a cyclic peptide.[2] It is a lipopeptide, characterized by a structure that includes a long fatty acid side chain, which contributes to its interactions with cellular membranes.[3]

Biological Activity and Mechanism of Action

Research has demonstrated that **Muscotoxin A** exhibits cytotoxic effects against various cancer cell lines, including YAC-1, Sp/2, and HeLa cells.[1][4] Its mechanism of action involves the permeabilization of phospholipid membranes.[4] This disruption of the cell membrane leads to an influx of calcium ions, ultimately triggering cell death.[1][4]

Interestingly, the permeabilization activity of **Muscotoxin A** is associated with a reduction in membrane fluidity, a process described as stiffening.[4][5] This is in contrast to the action of some other cytolytic agents that increase membrane fluidity.[4] The interaction of **Muscotoxin A** with cellular membranes appears to be influenced by the presence of cholesterol and sphingomyelin, particularly at physiological temperatures.[4][5]

Further Research and Potential Applications

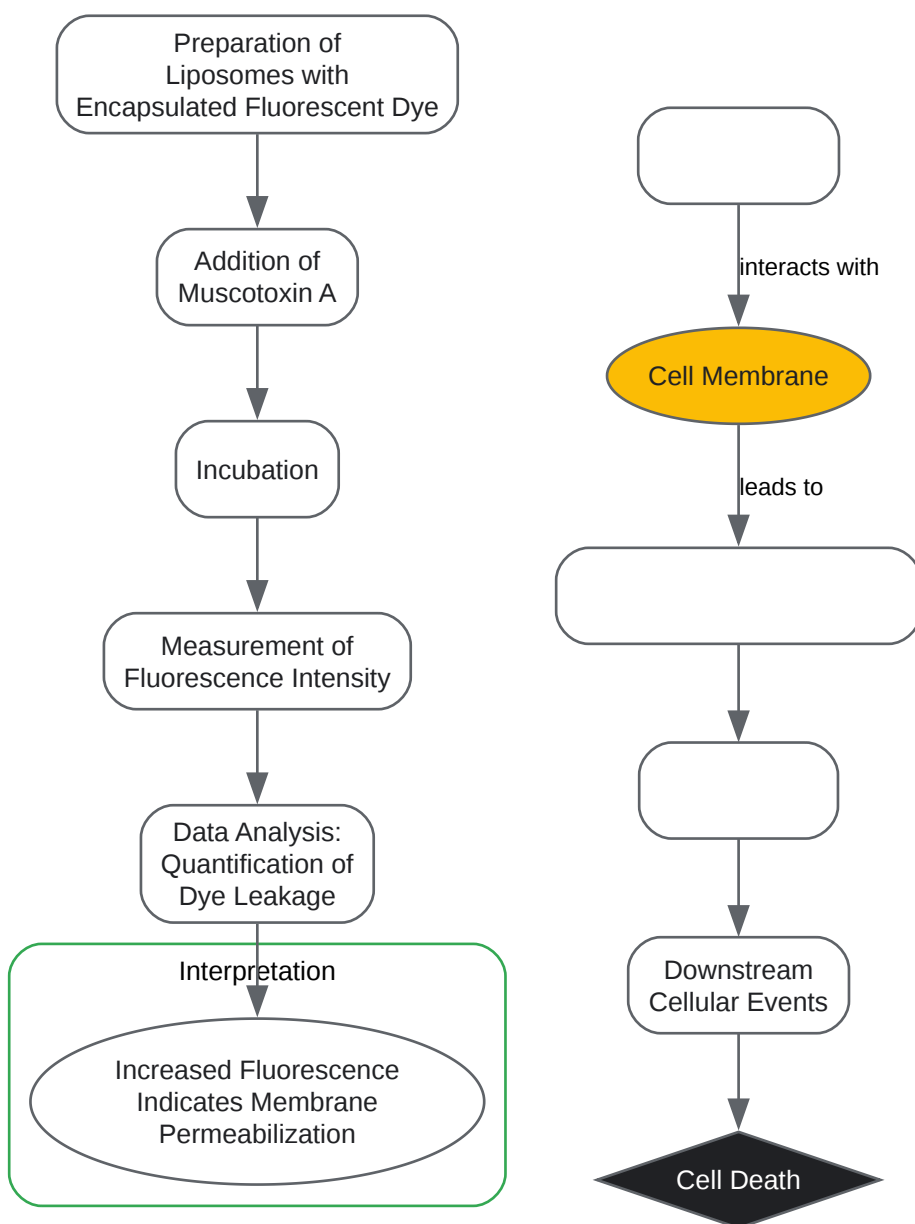
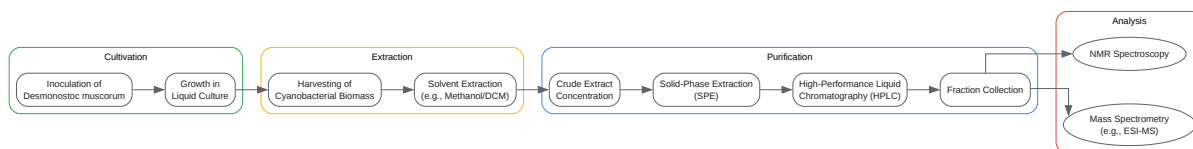
The unique mechanism of action of **Muscotoxin A** makes it a compelling subject for further investigation in drug development. Its ability to disrupt cell membranes suggests potential applications as an antifungal or anticancer agent. Due to its complex structure, further studies into its synthesis and structure-activity relationships are warranted to explore its full therapeutic potential.

Experimental Protocols

A detailed understanding of the experimental methodologies used to characterize **Muscotoxin A** is crucial for reproducibility and further research. The following outlines a general approach for the isolation and characterization of this lipopeptide.

Isolation of **Muscotoxin A** from *Desmonostoc muscorum*

A common method for isolating **Muscotoxin A** involves the cultivation of *Desmonostoc muscorum* followed by extraction and purification of the lipopeptides. While specific protocols may vary, a general workflow can be conceptualized as follows:



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References

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- To cite this document: BenchChem. [Unveiling Muscotoxin A: A Technical Overview of its Molecular Characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15609333/docs#unveiling-muscotoxin-a-a-technical-overview-of-its-molecular-characteristics>]

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